

4-Chloro-L-proline storage and handling guidelines

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Compound of Interest

Compound Name: 4-Chloro-L-proline

Cat. No.: B1262069

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Technical Support Center: 4-Chloro-L-proline

This technical support center provides guidance on the storage and handling of **4-Chloro-L-proline** for researchers, scientists, and drug development professionals. The following information is based on general best practices for proline derivatives. It is crucial to consult the specific Safety Data Sheet (SDS) provided by the manufacturer for definitive guidelines.

Frequently Asked Questions (FAQs)

Q1: How should I store **4-Chloro-L-proline**?

A1: Based on guidelines for similar proline derivatives, it is recommended to store **4-Chloro-L-proline** in a cool, dry, and well-ventilated area. Keep the container tightly sealed to prevent moisture absorption. For long-term storage, refrigeration is often recommended for amino acid derivatives to maintain stability.

Q2: What are the signs of degradation of **4-Chloro-L-proline**?

A2: Visual signs of degradation can include a change in color or texture of the powder. If the compound appears clumpy, discolored, or has an unusual odor, it may have degraded and should not be used.

Q3: What personal protective equipment (PPE) should I use when handling **4-Chloro-L-proline**?

A3: Standard laboratory PPE should be worn. This includes safety glasses or goggles, a lab coat, and chemical-resistant gloves. If there is a risk of generating dust, a NIOSH-approved respirator is recommended.

Q4: What should I do in case of accidental skin or eye contact?

A4: In case of skin contact, immediately wash the affected area with soap and plenty of water. For eye contact, rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. In both cases, seek medical attention if irritation persists.

Q5: How should I handle a spill of **4-Chloro-L-proline**?

A5: For small spills, carefully sweep up the solid material, avoiding dust generation, and place it in a sealed container for disposal. The spill area should then be cleaned with a suitable solvent. For large spills, evacuate the area and follow your institution's emergency procedures.

Q6: Is **4-Chloro-L-proline** stable in aqueous solutions?

A6: Studies have shown that 4S-chloro, -bromo, and -iodo prolines are stable under aqueous conditions during specific experimental procedures like TFA cleavage in peptide synthesis.^[1] However, for long-term storage of solutions, it is best to prepare them fresh. If storage is necessary, sterile filtration and storage at -20°C in aliquots is a general practice for amino acid solutions to prevent degradation and contamination.

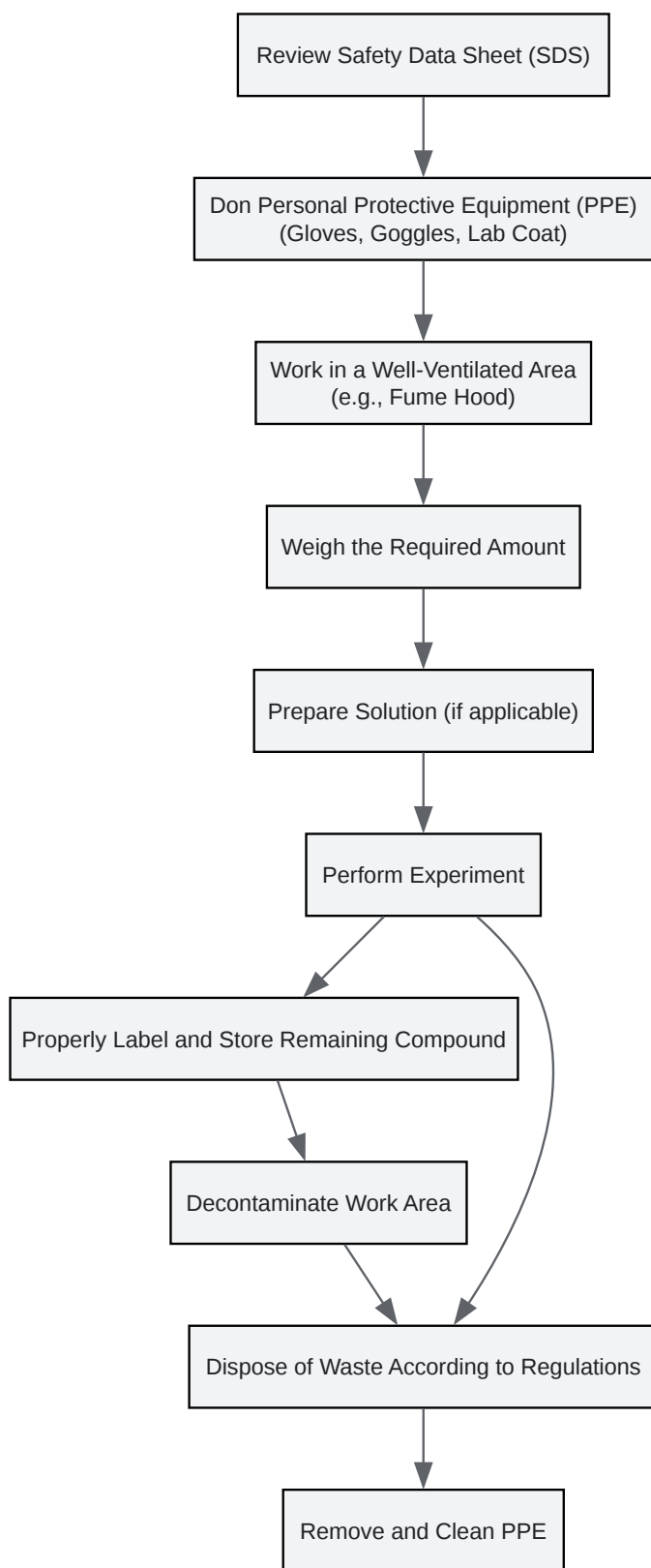
Quantitative Data Summary

The following table summarizes typical quantitative data for the storage and handling of chemical compounds. Specific values for **4-Chloro-L-proline** are not readily available and the user must consult the manufacturer's Safety Data Sheet (SDS).

Parameter	Value
Recommended Storage Temperature	Consult specific SDS (General guidance for derivatives: 2-8°C)
Incompatible Materials	Consult specific SDS (General guidance: Strong oxidizing agents)
Flash Point	Not Available
Auto-ignition Temperature	Not Available
Solubility	Not Available

Experimental Workflow for Safe Handling

The following diagram outlines a general workflow for the safe handling of chemical reagents like **4-Chloro-L-proline** in a laboratory setting.



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Caption: General workflow for safe laboratory handling of chemical compounds.

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References

- 1. Proline Editing: A General and Practical Approach to the Synthesis of Functionally and Structurally Diverse Peptides. Analysis of Steric versus Stereoelectronic Effects of 4-Substituted Prolines on Conformation within Peptides - PMC [pmc.ncbi.nlm.nih.gov]
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